

A Guide to Inter-laboratory Comparison of Aflatoxin B1 Quantification Methods

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Compound of Interest

Compound Name: Aflatoxin B1-13C17

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This guide provides a comprehensive comparison of the most prevalent analytical methods for the quantification of Aflatoxin B1 (AFB1), a potent mycotoxin of significant concern for food and feed safety.^{[1][2][3]} Intended for researchers, scientists, and drug development professionals, this document delves into the nuances of High-Performance Liquid Chromatography (HPLC), Enzyme-Linked Immunosorbent Assay (ELISA), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The objective is to equip laboratories with the critical knowledge required to select, validate, and implement the most appropriate methodology for their specific needs, ensuring data accuracy and regulatory compliance.

The accurate quantification of aflatoxins is paramount due to their acute and chronic toxicity.^[1]^[3] These secondary metabolites, produced by *Aspergillus* species, can contaminate a wide range of agricultural commodities.^{[1][3]} Consequently, regulatory bodies worldwide have established stringent maximum permissible levels for aflatoxins in food and feed.^[4] This necessitates robust and reliable analytical methods for routine monitoring and quality control.

Choosing the Right Tool: A Comparative Overview of AFB1 Quantification Methods

The selection of an analytical method for AFB1 quantification is a critical decision influenced by factors such as required sensitivity, sample matrix, throughput needs, and available resources. This section provides a comparative analysis of the three leading techniques: HPLC with fluorescence detection (HPLC-FLD), ELISA, and LC-MS/MS.

Parameter	HPLC-FLD	ELISA	LC-MS/MS
Principle	Chromatographic separation followed by fluorescence detection, often requiring post-column derivatization.[5][6]	Immunoassay based on antigen-antibody recognition.[7][8]	Chromatographic separation followed by mass analysis of the analyte and its fragments.[9][10]
Limit of Detection (LOD)	0.01 - 0.1 µg/kg[5][6]	1 - 5 µg/kg[11]	0.01 - 0.1 µg/kg[12][13]
Limit of Quantification (LOQ)	0.03 - 0.23 µg/kg[6][14][15]	> 5 µg/kg	0.05 - 0.23 µg/kg[12][13][14][15]
Accuracy & Precision	High accuracy and precision (RSD < 15%).[8]	Good for screening, but can have higher variability and cross-reactivity.[7][8][16]	Very high accuracy and precision (RSD < 10%).[13]
Throughput	Moderate	High	Moderate to High
Cost per Sample	Moderate	Low	High
Matrix Effects	Can be significant, often requiring extensive cleanup.[14][15]	Prone to matrix interference, which can lead to false positives/negatives.[7][16]	Significant, requires strategies like matrix-matched calibration or use of internal standards.[9][10]
Confirmation	Good, based on retention time.	Screening method, positive results often require confirmation by a chromatographic method.[7]	Excellent, based on precursor and product ion masses.

Expert Insight: The choice between these methods is not always straightforward. For high-throughput screening of a large number of samples where cost is a major consideration, ELISA is an excellent initial choice. However, for regulatory compliance and confirmatory analysis, HPLC-FLD and LC-MS/MS are the preferred methods due to their higher accuracy, precision,

and specificity.[7][8] LC-MS/MS, in particular, is becoming the gold standard due to its exceptional sensitivity and selectivity, which minimizes the impact of matrix interferences.[9][10]

Experimental Workflows: From Sample to Result

The reliability of any AFB1 quantification method is heavily dependent on a well-controlled and validated experimental workflow. This section outlines the critical steps from sample preparation to data analysis for each of the three major techniques.

Sample Preparation: The Foundation of Accurate Analysis

Effective sample preparation is crucial for removing interfering matrix components and concentrating the analyte of interest.[1][3] The choice of extraction and cleanup method depends on the sample matrix and the analytical technique to be used.

Common Extraction Solvents:

- Methanol/water mixtures[17]
- Acetonitrile/water mixtures[14][15]

Popular Cleanup Techniques:

- Immunoaffinity Columns (IAC): These are highly selective and widely used for cleaning up extracts for HPLC and LC-MS/MS analysis.[3][17]
- Solid-Phase Extraction (SPE): A versatile technique for cleaning up extracts, though less selective than IAC.[1][3]
- QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe): A streamlined extraction and cleanup method gaining popularity for mycotoxin analysis.[18]

High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD) Workflow

HPLC-FLD is a robust and widely used technique for the quantitative analysis of AFB1.[17] Due to the low native fluorescence of AFB1, a post-column derivatization step is often employed to enhance its fluorescence signal.[5][6]



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Caption: HPLC-FLD workflow for Aflatoxin B1 analysis.

Detailed Protocol for HPLC-FLD Analysis:

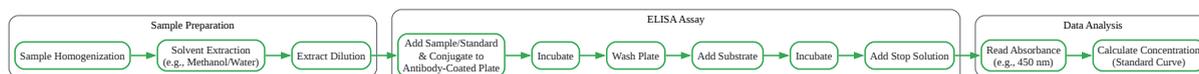
- Sample Extraction:
 - Weigh 25 g of the homogenized sample into a blender jar.
 - Add 5 g of NaCl and 100 mL of methanol/water (80:20, v/v).
 - Blend at high speed for 2 minutes.
 - Filter the extract through fluted filter paper.
- Immunoaffinity Column Cleanup:
 - Dilute 10 mL of the filtered extract with 40 mL of phosphate-buffered saline (PBS).
 - Pass the diluted extract through an Aflatoxin B1 immunoaffinity column at a flow rate of 1-2 mL/min.
 - Wash the column with 10 mL of water.
 - Elute the aflatoxins with 1 mL of methanol.

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 200 μ L of mobile phase.
- HPLC-FLD Analysis:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: Water/Methanol/Acetonitrile (60:20:20, v/v/v) at a flow rate of 1.0 mL/min.
 - Injection Volume: 20 μ L.
 - Post-Column Derivatization: Photochemical reactor (PHRED) or bromination.
 - Fluorescence Detection: Excitation at 365 nm, Emission at 440 nm.
- Quantification:
 - Prepare a calibration curve using certified Aflatoxin B1 standards.[19]
 - Quantify the AFB1 concentration in the sample by comparing its peak area to the calibration curve.

Enzyme-Linked Immunosorbent Assay (ELISA)

Workflow

ELISA is a rapid and high-throughput screening method for AFB1.[8][11] It is based on the principle of competitive binding between the AFB1 in the sample and a labeled AFB1 conjugate for a limited number of antibody binding sites.



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Caption: ELISA workflow for Aflatoxin B1 screening.

Detailed Protocol for ELISA Analysis:

- Sample Extraction:
 - Follow the same extraction procedure as for HPLC-FLD.
- Extract Dilution:
 - Dilute the filtered extract with the dilution buffer provided in the ELISA kit according to the manufacturer's instructions.
- ELISA Procedure (Competitive Format):
 - Add 50 μ L of the diluted sample extract or standard to the antibody-coated wells.
 - Add 50 μ L of the enzyme-conjugated Aflatoxin B1 to each well.
 - Incubate for the time specified in the kit instructions (e.g., 30 minutes at room temperature).
 - Wash the wells three times with the provided wash buffer.
 - Add 100 μ L of the substrate solution to each well.
 - Incubate for a specified time (e.g., 15 minutes) in the dark.
 - Add 100 μ L of the stop solution to each well.
- Data Analysis:
 - Read the absorbance of each well at 450 nm using a microplate reader.
 - Construct a standard curve by plotting the absorbance of the standards against their concentrations.

- Determine the AFB1 concentration in the samples from the standard curve. The color intensity is inversely proportional to the AFB1 concentration.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Workflow

LC-MS/MS is a highly sensitive and selective method for the quantification and confirmation of AFB1.[12][13] It is particularly useful for complex matrices and for meeting very low regulatory limits.



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Caption: LC-MS/MS workflow for Aflatoxin B1 analysis.

Detailed Protocol for LC-MS/MS Analysis:

- Sample Extraction:
 - Weigh 5 g of the homogenized sample into a centrifuge tube.
 - Add 20 mL of acetonitrile/water (84:16, v/v).[14][15]
 - Vortex for 1 minute and sonicate for 15 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
- Cleanup (SPE or IAC):
 - Follow the cleanup procedure as described for HPLC-FLD, or use a suitable SPE cartridge according to the manufacturer's instructions.

- LC-MS/MS Analysis:
 - LC System: UPLC or HPLC system.
 - Column: C18 column (e.g., 2.1 x 100 mm, 1.8 μ m).
 - Mobile Phase: Gradient elution with water containing 0.1% formic acid and methanol containing 0.1% formic acid.
 - Injection Volume: 5 μ L.
 - MS System: Triple quadrupole mass spectrometer.
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM). Monitor at least two transitions for AFB1 for confirmation (e.g., Quantitative: m/z 313.2 \rightarrow 285.1; Qualitative: m/z 313.2 \rightarrow 241.1).[12]
- Quantification:
 - Prepare matrix-matched calibration standards to compensate for matrix effects.[9][10]
 - Alternatively, use a stable isotope-labeled internal standard (e.g., $^{13}\text{C}_{17}$ -AFB1) for the most accurate quantification.
 - Quantify the AFB1 concentration based on the peak area ratio of the analyte to the internal standard or by using the matrix-matched calibration curve.

Ensuring Data Integrity: The Role of Proficiency Testing and Certified Reference Materials

Participation in proficiency testing (PT) programs is a critical component of a laboratory's quality assurance system.[20] These programs allow laboratories to assess their performance against other laboratories and identify potential areas for improvement.[20] PT schemes typically involve the analysis of blind samples containing known concentrations of AFB1. The

results are then compared to the assigned value, and a z-score is calculated to evaluate the laboratory's performance.[20]

The use of certified reference materials (CRMs) is also essential for method validation and ongoing quality control.[19][21] CRMs are well-characterized materials with a certified concentration of the analyte of interest. They are used to establish the traceability of measurements and to ensure the accuracy of analytical results.[21] Several organizations, such as the AOAC International and the International Organization for Standardization (ISO), provide guidelines and official methods for mycotoxin analysis that emphasize the importance of PT and CRMs.[4][22][23]

Conclusion

The accurate quantification of Aflatoxin B1 is a critical task for ensuring the safety of the global food and feed supply. This guide has provided a comprehensive overview and comparison of the three leading analytical techniques: HPLC-FLD, ELISA, and LC-MS/MS. Each method has its own strengths and weaknesses, and the optimal choice will depend on the specific requirements of the laboratory.

By understanding the principles, workflows, and performance characteristics of each technique, and by implementing robust quality assurance measures such as participation in proficiency testing programs and the use of certified reference materials, laboratories can ensure the generation of reliable and defensible data for the protection of public health.

References

- Zhang, K., & Banerjee, K. (2020). A Review: Sample Preparation and Chromatographic Technologies for Detection of Aflatoxins in Foods. *Toxins*, 12(9), 539. [[Link](#)]
- Zhang, K., & Banerjee, K. (2020). A Review: Sample Preparation and Chromatographic Technologies for Detection of Aflatoxins in Foods. *OUCI*. [[Link](#)]
- Method Validation for the Quantitative Analysis of Aflatoxins (B1, B2, G1, and G2) and Ochratoxin A in Processed Cereal-Based Foods by HPLC with Fluorescence Detection. *Journal of AOAC INTERNATIONAL*. [[Link](#)]

- Zhang, K., & Banerjee, K. (2020). A Review: Sample Preparation and Chromatographic Technologies for Detection of Aflatoxins in Foods. PMC - NIH. [\[Link\]](#)
- Validation of a Simple and Reliable Method for the Determination of Aflatoxins in Soil and Food Matrices. ACS Omega. [\[Link\]](#)
- Comparison of approaches to deal with matrix effects in LC-MS/MS based determinations of mycotoxins in food and feed. CORE. [\[Link\]](#)
- Validation of a Simple and Reliable Method for the Determination of Aflatoxins in Soil and Food Matrices. NIH. [\[Link\]](#)
- A Review: Sample Preparation and Chromatographic Technologies for Detection of Aflatoxins in Foods. ResearchGate. [\[Link\]](#)
- Determination of mycotoxins in food. Government Laboratory. [\[Link\]](#)
- Validation of analytical methods for determining mycotoxins in foodstuffs. ResearchGate. [\[Link\]](#)
- Neogen® Proficiency Testing Program for Aflatoxin. Neogen. [\[Link\]](#)
- Aflatoxin proficiency testing in labs. Feedipedia. [\[Link\]](#)
- Validation of a confirmatory analytical method for the determination of aflatoxins B1, B2, G1 and G2 in foods and feed materials by HPLC with on-line photochemical derivatization and fluorescence detection. Taylor & Francis Online. [\[Link\]](#)
- Comparison of approaches to deal with matrix effects in LC-MS/MS based determinations of mycotoxins in food and feed. ResearchGate. [\[Link\]](#)
- ISO 64227 Multi-Mycotoxin Profiling in Mineral Supplements. Testing Laboratory. [\[Link\]](#)
- ISO/NP TS 26109 Milk and milk products — Guidelines for the validation of (semi-)quantitative screening methods for the detection of aflatoxin M1. British Standards Institution - Project. [\[Link\]](#)

- Laboratory Approval Program - Aflatoxin Program Requirements. Agricultural Marketing Service. [[Link](#)]
- Detection of Aflatoxins in Different Matrices and Food-Chain Positions. PMC - NIH. [[Link](#)]
- Aflatoxin Analysis in Infant Formula with Enhanced Matrix Removal— Lipid by LC/MS/MS. Agilent. [[Link](#)]
- Review on sample preparation strategies and methods used for the analysis of aflatoxins in food and feed. ResearchGate. [[Link](#)]
- Current Developments of Analytical Methodologies for Aflatoxins' Determination in Food during the Last Decade (2013–2022), with a Particular Focus on Nuts and Nut Products. PMC - PubMed Central. [[Link](#)]
- MANUAL OF METHODS OF ANALYSIS OF FOODS MYCOTOXINS. FSSAI. [[Link](#)]
- AOAC SMPR® 2021.010 Standard Method Performance Requirements (SMPRs®) for Quantitative Analysis of Mycotoxins in Cannabis. AOAC International. [[Link](#)]
- Analysis of Aflatoxins in Corn and Peanuts Using Immunoaffinity Chromatography and the Arc™ HPLC System. Waters. [[Link](#)]
- Aflatoxin Testing | Reliable lab and on-site aflatoxin detection. Romer Labs. [[Link](#)]
- Development of a UHPLC-MS/MS Method for Quantitative Analysis of Aflatoxin B 1 in *Scutellaria baicalensis*. MDPI. [[Link](#)]
- NSI Lab Solutions CMPT-060 Quantitative Mycotoxins in Edible Proficiency Test with Spiking Solution; 2/PK. Cole-Parmer. [[Link](#)]
- Validation of New ELISA Technique for Detection of Aflatoxin B1 Contamination in Food Products versus HPLC and VICAM. MDPI. [[Link](#)]
- High-performance liquid chromatography and Enzyme-Linked Immunosorbent Assay techniques for detection and quantification of aflatoxin B1 in feed samples: a comparative study. NIH. [[Link](#)]

- Comparison of two Analytical Methods (ELISA and LC-MS/MS) for Determination of Aflatoxin B1 in Corn and Aflatoxin M1 in Milk. ResearchGate. [[Link](#)]
- Linearity, LOD and LOQ for tested aflatoxins. ResearchGate. [[Link](#)]
- Validation of a liquid chromatography/tandem mass spectrometry method for the detection of aflatoxin B 1 residues in broiler liver. ResearchGate. [[Link](#)]
- Comparison of ELISA and HPLC techniques in determination of AFB1 in feedstuff. Semantic Scholar. [[Link](#)]
- Comparison of elisa and HPLC methods for the detection of mycotoxins by analysing proficiency test results. ResearchGate. [[Link](#)]
- Detection and elimination strategies of matrix effects in quantitative multi-target LC-ESI-MS/MS analysis. MultiCoop. [[Link](#)]
- Mycotoxin Standards - Food & Feed Analysis. R-Biopharm. [[Link](#)]
- List of CEN, EN and ISO methods for the analysis of mycotoxins in food and feed. ISS. [[Link](#)]

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Sources

- 1. A Review: Sample Preparation and Chromatographic Technologies for Detection of Aflatoxins in Foods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A Review: Sample Preparation and Chromatographic Technologies for Detection of Aflatoxins in Foods [ouci.dntb.gov.ua]
- 3. A Review: Sample Preparation and Chromatographic Technologies for Detection of Aflatoxins in Foods - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]

- 6. lcms.cz [lcms.cz]
- 7. researchgate.net [researchgate.net]
- 8. High-performance liquid chromatography and Enzyme-Linked Immunosorbent Assay techniques for detection and quantification of aflatoxin B1 in feed samples: a comparative study - PMC [pmc.ncbi.nlm.nih.gov]
- 9. files01.core.ac.uk [files01.core.ac.uk]
- 10. researchgate.net [researchgate.net]
- 11. semanticscholar.org [semanticscholar.org]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. pubs.acs.org [pubs.acs.org]
- 15. Validation of a Simple and Reliable Method for the Determination of Aflatoxins in Soil and Food Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. academic.oup.com [academic.oup.com]
- 18. Detection of Aflatoxins in Different Matrices and Food-Chain Positions - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Mycotoxin Standards - Food & Feed Analysis [food.r-biopharm.com]
- 20. feedipedia.org [feedipedia.org]
- 21. Aflatoxin Proficiency Testing [apteca.otsc.tamu.edu]
- 22. testinglab.com [testinglab.com]
- 23. ams.usda.gov [ams.usda.gov]
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